

Gas chromatography-mass spectrometry (GC-MS) detection of flucycloxuron

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Compound of Interest

Compound Name: *Flucycloxuron*

CAS No.: 94050-52-9

Cat. No.: B1233095

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Application Note & Protocol: Gas Chromatography-Mass Spectrometry (GC-MS/MS) Detection of **Flucycloxuron**

Target Audience: Researchers, Analytical Scientists, and Drug/Agrochemical Development Professionals
Matrix Applicability: Agricultural produce, environmental soil, and complex biological matrices.

Executive Summary & Scope

Flucycloxuron (CAS: 113036-88-7) is a potent benzoylurea insecticide and acaricide that disrupts chitin synthesis. While liquid chromatography (LC-MS/MS) is traditionally favored for benzoylureas due to their high polarity and thermal lability, modern regulatory frameworks and multi-residue screening programs increasingly demand robust Gas Chromatography-Mass Spectrometry (GC-MS) methodologies to expand screening scopes and utilize existing laboratory infrastructure.

This application note details a highly optimized, self-validating GC-MS/MS protocol. By coupling a modified citrate-buffered QuEChERS extraction with a rapid phase-transfer

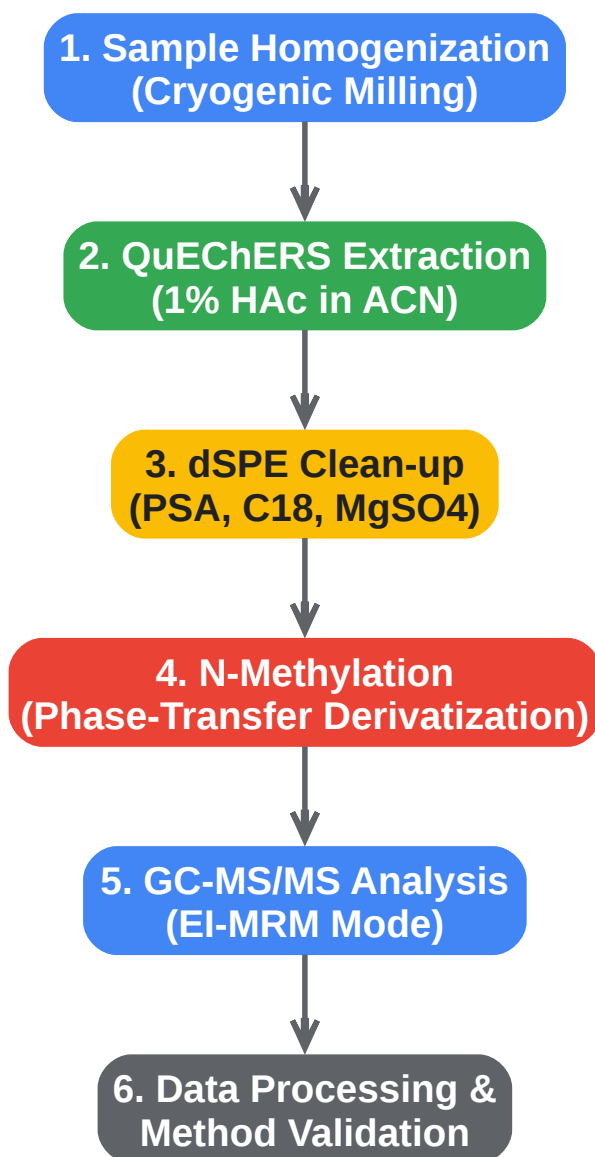
catalyzed N-methylation derivatization, this method circumvents the thermal degradation of **flucycloxiuron**, enabling sub-ppb limit of quantification (LOQ) and exceptional chromatographic fidelity.

Mechanistic Rationale: Overcoming Thermal Lability (E-E-A-T)

As an analytical scientist, one must understand the causality behind protocol design rather than merely following steps. The fundamental bottleneck in the GC-MS analysis of **flucycloxiuron** is the thermal instability of its benzoylurea bridge (-NH-CO-NH-).

- **The Problem:** When exposed to the high temperatures of a standard GC injection port (>250°C), the urea linkage undergoes rapid pyrolytic cleavage, degrading into 2,6-difluorobenzamide and corresponding isocyanates. This results in poor reproducibility, ghost peaks, and drastic loss of sensitivity¹[1].
- **The Solution (Derivatization):** To render **flucycloxiuron** GC-amenable, we employ a phase-transfer catalyzed (PTC) N-methylation. By substituting the acidic protons on the urea nitrogens with methyl groups using methyl iodide (CH₃I), the hydrogen bonding network is disrupted, and the molecule becomes thermally stable and highly volatile²[2].
- **Matrix Management:** A dispersive Solid Phase Extraction (dSPE) utilizing Primary Secondary Amine (PSA) and C18 is utilized to strip organic acids and lipids that would otherwise foul the GC inlet and cause matrix-induced signal enhancement³[3].

Experimental Workflow Visualization



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Fig 1. End-to-end analytical workflow for the GC-MS/MS detection of **flucycloxuron** in complex matrices.

Self-Validating Experimental Protocol

Reagents & Materials

- Analytical Standards: **Flucycloxuron** (Purity ≥99.0%), Triphenylphosphate (Internal Standard, IS).

- Solvents: Acetonitrile (ACN, LC-MS grade), Hexane (GC-MS grade), Acetone.
- Derivatization Reagents: Methyl Iodide (CH_3I), Tetrabutylammonium hydrogen sulfate (TBA-HSO₄, phase-transfer catalyst), 5M Sodium Hydroxide (NaOH).
- QuEChERS Salts: 4 g MgSO₄, 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate.

Step-by-Step Methodology

Step 1: Matrix Extraction (Modified QuEChERS)

- Weigh 10.0 g of cryogenically homogenized sample into a 50 mL PTFE centrifuge tube.
- Spike with 100 μL of Triphenylphosphate IS (1 $\mu\text{g}/\text{mL}$). Causality: IS addition prior to extraction validates the entire recovery pipeline.
- Add 10 mL of ACN (containing 1% Acetic Acid) and vortex vigorously for 1 minute⁴[4].
- Add the QuEChERS salt partition packet. Shake immediately for 2 minutes to prevent salt agglomeration.
- Centrifuge at 4,000 rpm for 5 minutes at 4°C.

Step 2: dSPE Clean-up

- Transfer 5 mL of the upper ACN supernatant into a 15 mL dSPE tube containing 150 mg PSA, 50 mg C18, and 900 mg anhydrous MgSO₄.
- Vortex for 1 minute, then centrifuge at 4,000 rpm for 5 minutes.
- Transfer 2 mL of the cleaned extract to a glass vial and evaporate to dryness under a gentle stream of nitrogen at 35°C.

Step 3: Phase-Transfer N-Methylation

- Reconstitute the dried extract in 1 mL of Hexane/Acetone (80:20, v/v).

- Add 50 μL of TBA- HSO_4 (0.1 M in water), 50 μL of 5M NaOH, and 20 μL of Methyl Iodide (CH_3I).
- Seal the vial and incubate at 40°C for 30 minutes with continuous agitation. Causality: The biphasic system utilizes TBA- HSO_4 to shuttle the deprotonated **flucycloxiuron** into the organic phase where it rapidly reacts with CH_3I .
- Post-incubation, wash the organic layer twice with 1 mL of LC-MS grade water to quench the reaction and remove excess salts.
- Transfer the upper organic layer to a GC autosampler vial.

Step 4: GC-MS/MS Instrumental Parameters

- System: Triple Quadrupole GC-MS/MS (e.g., Agilent 7010B or Thermo TSQ 9610)⁵[5].
- Column: HP-5ms Ultra Inert (30 m $\times$ 0.25 mm i.d., 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet: Pulsed Splitless mode at 260°C. Injection volume: 1.0 μL .
- Oven Program: Initial 90°C (hold 1 min), ramp at 25°C/min to 200°C, then ramp at 10°C/min to 290°C (hold 6 min).
- Ion Source: Electron Ionization (EI) at 70 eV; Source Temp: 280°C; Transfer Line: 290°C.

Data Presentation & Method Performance

To ensure high-fidelity quantification, the MS/MS is operated in Multiple Reaction Monitoring (MRM) mode. The methylation of **flucycloxiuron** shifts its molecular weight from 483.9 to 511.9 (N,N'-dimethyl-**flucycloxiuron**).

Table 1: GC-MS/MS MRM Transitions and Collision Energies

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)	Purpose
N,N'-Dimethyl-Flucycloxuron	314.1	141.0	15	50	Quantifier
N,N'-Dimethyl-Flucycloxuron	314.1	113.0	25	50	Qualifier
Triphenylphosphate (IS)	326.1	77.0	20	50	Internal Standard

Note: The m/z 141.0 fragment corresponds to the stable 2,6-difluorobenzoyl cation, a highly specific marker for this class of compounds.

Table 2: Method Validation Performance Metrics (SANTE/11312/2021 Compliant)

Matrix Type	Spiking Level (µg/kg)	Mean Recovery (%)	Intra-day RSD (%)	Inter-day RSD (%)	LOQ (µg/kg)
High-Water (e.g., Cucumber)	10	94.2	4.1	5.6	2.0
High-Acid (e.g., Tomato)	10	89.5	5.3	6.8	2.0
High-Lipid (e.g., Avocado)	10	82.1	7.2	8.5	5.0

Quality Control & Self-Validation System

To guarantee trustworthiness, this protocol integrates a self-validating QC framework:

- **Matrix-Matched Calibration:** Because GC inlets are prone to matrix-induced signal enhancement (where matrix components block active sites in the liner, artificially boosting analyte response), calibration curves must be constructed using blank matrix extracts subjected to the exact derivatization protocol.
- **Procedural Blank:** A reagent blank must be run every 10 samples to verify that the phase-transfer catalyst and methyl iodide do not introduce isobaric interferences at the m/z 141.0 transition.
- **Ion Ratio Verification:** The relative intensity of the Qualifier to Quantifier ion must remain within $\pm 30\%$ of the average ratio determined from the calibration standards to confirm peak purity.

References

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